

Application Notes and Protocols: Extraction and Purification of Catharanthine Sulfate from *Catharanthus roseus*

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Compound of Interest

Compound Name: Catharanthine Sulfate

Cat. No.: B1632495

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Introduction

Catharanthine is a prominent terpenoid indole alkaloid isolated from the medicinal plant *Catharanthus roseus* (Madagascar periwinkle). It serves as a crucial precursor for the semi-synthesis of the potent anticancer drugs vinblastine and vincristine. The efficient extraction and purification of catharanthine are therefore of significant interest to the pharmaceutical and natural product research communities. This document provides detailed protocols for the extraction of catharanthine from *C. roseus* leaves, its purification, and its conversion to **catharanthine sulfate**.

Data Presentation

The following table summarizes the expected yields and purity of catharanthine at various stages of the extraction and purification process. These values are approximate and can vary depending on the plant material, specific conditions, and scale of the operation.

Stage	Product	Starting Material (Dry Weight)	Expected Yield (w/w of starting material)	Purity
1. Acidic Extraction	Crude Alkaloid Extract	100 g	2 - 5 g	5 - 10%
2. Liquid-Liquid Partitioning	Enriched Alkaloid Fraction	2 - 5 g	1 - 2.5 g	20 - 40%
3. Column Chromatography	Purified Catharanthine (Free Base)	1 - 2.5 g	0.1 - 0.5 g	> 95%
4. Salt Formation	Catharanthine Sulfate	0.1 - 0.5 g	0.12 - 0.6 g	> 98%

Experimental Protocols

Extraction of Total Alkaloids from *Catharanthus roseus* Leaves

This protocol outlines a classic acid-base extraction method to isolate the total alkaloid fraction from dried plant material.

Materials:

- Dried leaves of *Catharanthus roseus*, powdered
- Methanol
- 10% Acetic Acid in water
- Dichloromethane (DCM)
- Ammonium hydroxide solution (25%)
- Sodium sulfate (anhydrous)

- Rotary evaporator
- Large glass beakers and flasks
- Separatory funnel (2 L)
- Filtration apparatus (e.g., Buchner funnel)

Procedure:

- Macerate 100 g of powdered, dried *C. roseus* leaves in 1 L of methanol for 24 hours at room temperature with occasional stirring.
- Filter the methanolic extract through a Buchner funnel.
- Repeat the extraction of the plant residue two more times with fresh methanol.
- Combine the methanolic extracts and concentrate under reduced pressure using a rotary evaporator at a temperature not exceeding 50°C until a thick, viscous residue is obtained.
- Dissolve the residue in 500 mL of 10% acetic acid. This acidic solution will protonate the alkaloids, rendering them water-soluble.
- Filter the acidic solution to remove any non-polar, insoluble materials.
- Transfer the acidic aqueous solution to a 2 L separatory funnel and wash with 3 x 200 mL of dichloromethane to remove chlorophyll and other non-alkaloidal impurities. Discard the organic (DCM) layers.
- Adjust the pH of the aqueous layer to approximately 9-10 by the slow addition of ammonium hydroxide solution. The alkaloids will precipitate as their free bases.
- Extract the basified aqueous solution with 3 x 300 mL of dichloromethane. The free base alkaloids will partition into the organic layer.
- Combine the organic extracts and dry over anhydrous sodium sulfate.

- Filter to remove the sodium sulfate and concentrate the dichloromethane extract to dryness using a rotary evaporator to yield the crude total alkaloid extract.

Purification of Catharanthine by Column Chromatography

This protocol describes the purification of catharanthine from the crude alkaloid extract using silica gel column chromatography.

Materials:

- Crude total alkaloid extract
- Silica gel (60-120 mesh) for column chromatography
- Glass chromatography column
- Solvent system: A gradient of Chloroform:Methanol
- Thin Layer Chromatography (TLC) plates (silica gel 60 F254)
- TLC developing chamber
- UV lamp (254 nm)
- Collection tubes

Procedure:

- Prepare a slurry of silica gel in chloroform and pack it into a glass chromatography column.
- Dissolve the crude alkaloid extract in a minimal amount of chloroform.
- Adsorb the dissolved extract onto a small amount of silica gel and allow the solvent to evaporate.
- Carefully load the dried silica gel with the adsorbed sample onto the top of the packed column.

- Begin elution with 100% chloroform.
- Gradually increase the polarity of the mobile phase by adding increasing proportions of methanol to the chloroform (e.g., 99:1, 98:2, 95:5 v/v).
- Collect fractions of the eluate in separate tubes.
- Monitor the separation by spotting the collected fractions on a TLC plate. Develop the TLC plate in a solvent system such as Chloroform:Methanol (9:1) and visualize the spots under a UV lamp at 254 nm.
- Combine the fractions that show a single spot corresponding to the R_f value of a catharanthine standard.
- Evaporate the solvent from the combined pure fractions under reduced pressure to obtain purified catharanthine as a free base.

Formation of Catharanthine Sulfate

This protocol details the conversion of the purified catharanthine free base into its more stable sulfate salt.

Materials:

- Purified catharanthine (free base)
- Anhydrous diethyl ether
- Sulfuric acid (concentrated)
- Methanol (anhydrous)
- Stirring plate and magnetic stir bar
- Glass vial
- Pasteur pipette

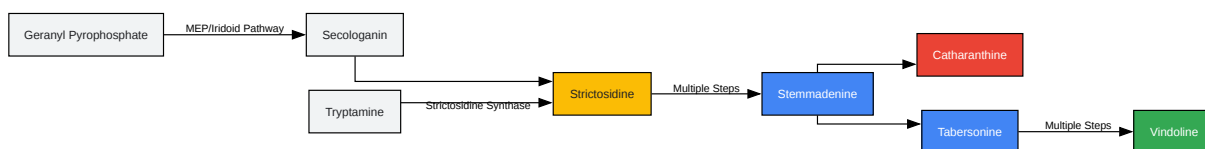
Procedure:

- Dissolve the purified catharanthine free base in a minimal volume of anhydrous diethyl ether in a clean, dry glass vial.
- In a separate vial, carefully prepare a 1 M solution of sulfuric acid in anhydrous methanol.
- While stirring the catharanthine solution, add the methanolic sulfuric acid solution dropwise using a Pasteur pipette until precipitation is complete.
- Continue stirring for an additional 30 minutes at room temperature.
- Collect the precipitated **catharanthine sulfate** by vacuum filtration.
- Wash the precipitate with a small amount of cold, anhydrous diethyl ether to remove any unreacted starting material or excess acid.
- Dry the **catharanthine sulfate** under vacuum to yield a stable, crystalline powder.

Visualizations

Biosynthetic Pathway of Catharanthine

The following diagram illustrates the key steps in the biosynthetic pathway leading to catharanthine in *Catharanthus roseus*.

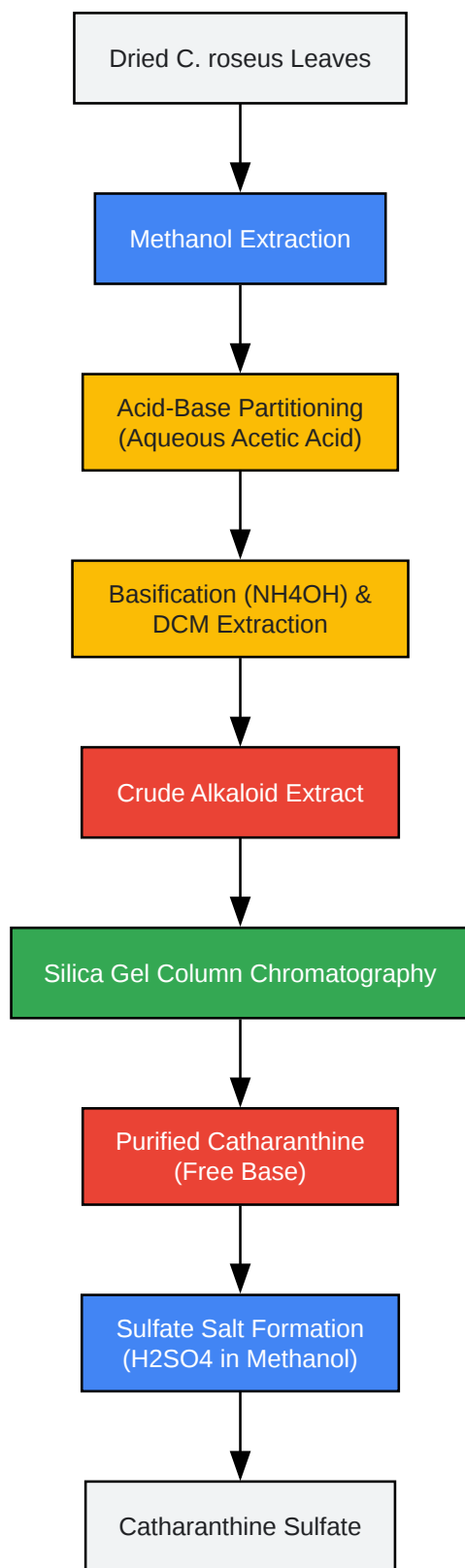


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Caption: Biosynthetic pathway of catharanthine and vindoline in *C. roseus*.

Experimental Workflow for Catharanthine Sulfate Production

The following diagram provides a logical overview of the experimental workflow for the extraction and purification of **catharanthine sulfate**.



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Caption: Workflow for **catharanthine sulfate** extraction and purification.

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